

Halopredone acetate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Halopredone acetate*

CAS No.: *57781-14-3*

Cat. No.: *B1213212*

[Get Quote](#)

An In-Depth Technical Guide to **Halopredone Acetate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **halopredone acetate**, a potent topical glucocorticoid. It is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical structure, physicochemical properties, pharmacological actions, and analytical characterization.

Chemical Identity and Structure

Halopredone acetate is a synthetic corticosteroid.^[1] Its chemical identity is established through various nomenclature and registry systems.

Systematic Name (IUPAC): [2-[(6R,8S,9R,10S,11S,13S,14S,17R)-17-acetyloxy-2-bromo-6,9-difluoro-11-hydroxy-10,13-dimethyl-3-oxo-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-17-yl]-2-oxoethyl] acetate^[2]

CAS Registry Number: 57781-14-3^{[1][3][4]}

Molecular Formula: C₂₅H₂₉BrF₂O₇ [1][2][3][4]

Molecular Weight: 559.39 g/mol [1][3][4]

The structural formula of **halopredone acetate** is presented below.

Figure 1. Chemical Structure of **Halopredone Acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **halopredone acetate** is provided in the table below. These properties are crucial for formulation development and analytical method design.

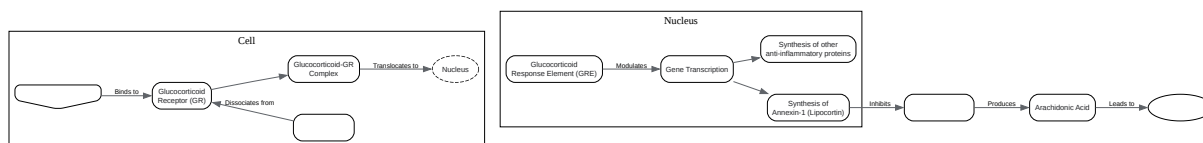
Property	Value	Reference
Physical State	Crystalline solid	[1]
Melting Point	290-292 °C (with decomposition)	[1]
Optical Rotation	[α] _{D24} -36° (c=1 in chloroform)	[1]
UV Maximum Absorption	246 nm (in methanol)	[1]
XlogP (Predicted)	2.7	[2]

Pharmacology

Mechanism of Action

Halopredone acetate is a glucocorticoid, and its primary mechanism of action is through its anti-inflammatory effects.[1] Like other corticosteroids, it is believed to act by controlling the biosynthesis of potent mediators of inflammation such as prostaglandins and leukotrienes. This is achieved by inhibiting the release of their common precursor, arachidonic acid, from the cell membrane phospholipid pool by lipocortins.

The proposed mechanism of action for glucocorticoids is illustrated below.



[Click to download full resolution via product page](#)

Figure 2. Glucocorticoid Mechanism of Action.

Pharmacodynamics

The pharmacodynamic effects of **halopredone acetate** are primarily its anti-inflammatory, anti-pruritic, and vasoconstrictive actions, which are characteristic of topical corticosteroids.

Pharmacokinetics

The extent of percutaneous absorption of topical corticosteroids is influenced by several factors, including the integrity of the epidermal barrier, the use of occlusive dressings, and the vehicle in which it is formulated. Once absorbed through the skin, topical corticosteroids exhibit pharmacokinetic profiles similar to systemically administered corticosteroids. They are metabolized primarily in the liver and then excreted by the kidneys.

Synthesis and Manufacturing

The synthesis of **halopredone acetate** has been described in the scientific literature.[1] While specific details of commercial manufacturing processes are proprietary, the general synthetic routes for complex steroids often involve multiple steps starting from a more readily available steroid precursor. These multi-step syntheses require careful control of stereochemistry at various chiral centers.

A generalized workflow for the synthesis of a complex steroid like **halopredone acetate** is depicted below.



[Click to download full resolution via product page](#)

Figure 3. Generalized Synthetic Workflow for a Complex Steroid.

Analytical Methodologies

The characterization and quantification of **halopredone acetate** require a suite of analytical techniques.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for the structural elucidation of **halopredone acetate**, confirming the connectivity of atoms and the stereochemistry of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups present in the molecule, such as hydroxyl (-OH), carbonyl (C=O), and carbon-halogen (C-Br, C-F) bonds.
- Mass Spectrometry (MS): MS is employed to determine the molecular weight and fragmentation pattern of **halopredone acetate**, which aids in its identification and structural confirmation. High-resolution mass spectrometry (HRMS) can provide the exact mass, further confirming the elemental composition.

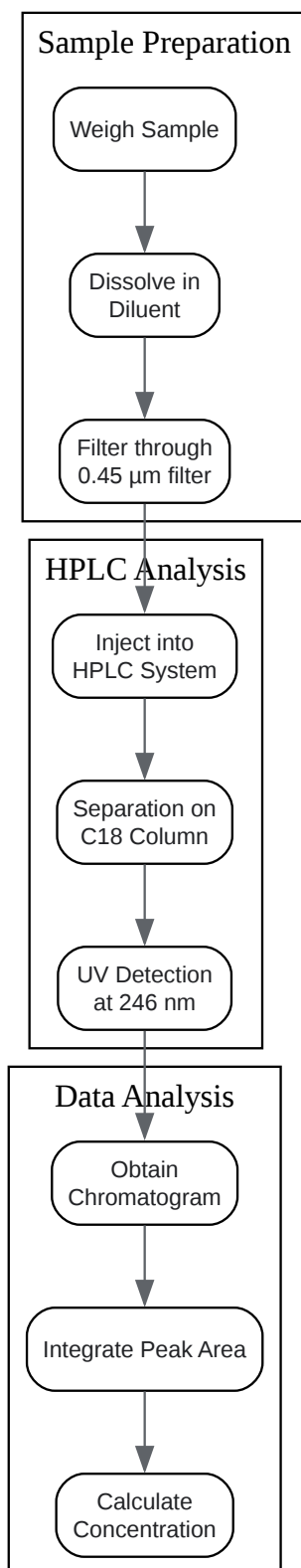
Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for the separation, identification, and quantification of **halopredone acetate** in bulk drug substance and pharmaceutical formulations. A typical HPLC method would involve a reversed-phase column (e.g., C18) with a mobile phase consisting of a mixture of water and an organic

solvent like acetonitrile or methanol. UV detection at its λ_{max} of 246 nm is suitable for quantification.[1]

- Gas Chromatography (GC): GC can be used for the analysis of volatile impurities or for the analysis of **halopredone acetate** after derivatization to increase its volatility.

A standard experimental workflow for the HPLC analysis of a pharmaceutical product is outlined below.



[Click to download full resolution via product page](#)

Figure 4. Experimental Workflow for HPLC Analysis.

Safety and Toxicology

As a potent corticosteroid, **halopredone acetate** has the potential for local and systemic side effects, particularly with prolonged use, application over large surface areas, or with the use of occlusive dressings. Potential local adverse effects include skin atrophy, striae, and telangiectasia. Systemic absorption can lead to hypothalamic-pituitary-adrenal (HPA) axis suppression, Cushing's syndrome, and other systemic corticosteroid effects. Toxicological studies are a critical component of the safety assessment of **halopredone acetate**.^[1]

Therapeutic Applications

Halopredone acetate is indicated for the relief of the inflammatory and pruritic manifestations of corticosteroid-responsive dermatoses.^[1]

References

- DrugFuture. **Halopredone Acetate**. [\[Link\]](#)
- precisionFDA. **HALOPREDONE ACETATE**. [\[Link\]](#)
- PubChem. **Halopredone acetate** (C₂₅H₂₉BrF₂O₇). [\[Link\]](#)
- GSRS. **HALOPREDONE ACETATE**. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Halopredone Acetate [drugfuture.com]
- 2. PubChemLite - Halopredone acetate (C₂₅H₂₉BrF₂O₇) [pubchemlite.lcsb.uni.lu]
- 3. GSRS [precision.fda.gov]
- 4. gsrs.ncats.nih.gov [gsrs.ncats.nih.gov]

- To cite this document: BenchChem. [Halopredone acetate chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213212/docs#halopredone-acetate-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)